

3-Chloro-5-fluoro-4-methoxyphenol CAS 1017777-55-7 characterization

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Compound of Interest

Compound Name: 3-Chloro-5-fluoro-4-methoxyphenol

CAS No.: 1017777-55-7

Cat. No.: B1451231

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An In-Depth Technical Guide to the Characterization of **3-Chloro-5-fluoro-4-methoxyphenol** (CAS 1017777-55-7)

Introduction: Strategic Significance in Medicinal Chemistry

3-Chloro-5-fluoro-4-methoxyphenol is a substituted phenolic compound featuring a unique combination of functional groups that are highly valuable in the field of drug discovery and development. The strategic placement of chloro, fluoro, and methoxy substituents on the phenol scaffold creates a molecule with a distinct electronic and steric profile. Halogenation, particularly with chlorine and fluorine, is a cornerstone of medicinal chemistry used to enhance molecular lipophilicity, which can improve membrane permeability.^[1] The high electronegativity of fluorine can modulate the acidity of the phenolic hydroxyl group and introduce new hydrogen bonding capabilities, crucial for target engagement, while the methoxy group, an electron-donating entity, influences the aromatic ring's reactivity and can improve metabolic stability.^[1]^[2]^[3]

This guide, intended for researchers and drug development professionals, provides a comprehensive framework for the chemical characterization of **3-Chloro-5-fluoro-4-methoxyphenol**. As a Senior Application Scientist, the focus is not merely on procedural steps but on the underlying scientific rationale, ensuring that each analytical choice contributes to a holistic and unambiguous understanding of the molecule's identity, purity, and properties. The protocols described herein are designed as self-validating systems to ensure data integrity and reproducibility, which are paramount in a research and development setting.

Chemical Identity and Physicochemical Properties

A foundational step in characterizing any chemical entity is to confirm its basic identity and understand its key physicochemical properties. These parameters influence everything from reaction conditions to formulation and bioavailability. The structure of **3-Chloro-5-fluoro-4-methoxyphenol** is presented below, followed by a summary of its known and computed properties.[\[1\]](#)[\[4\]](#)

Caption: 2D Structure of **3-Chloro-5-fluoro-4-methoxyphenol**.

Property	Value	Source
CAS Number	1017777-55-7	[4]
Molecular Formula	C ₇ H ₆ ClFO ₂	[4]
Molecular Weight	176.57 g/mol	[1] [4]
SMILES	<chem>COC1=C(C=C(C=C1F)O)Cl</chem>	[4]
Topological Polar Surface Area (TPSA)	29.46 Å ²	[4]
Computed LogP	2.19	[4]
Hydrogen Bond Donors	1	[4]
Hydrogen Bond Acceptors	2	[4]

Safety, Handling, and Storage

Trustworthiness: A robust understanding of safety protocols is the bedrock of reliable and reproducible science. The Safety Data Sheet (SDS) indicates that **3-Chloro-5-fluoro-4-methoxyphenol** is harmful if swallowed, inhaled, or in contact with skin, and causes skin and serious eye irritation.[\[5\]](#)

Standard Handling Protocol:

- Engineering Controls: Always handle this compound within a certified chemical fume hood to avoid inhalation of dust or aerosols.[\[5\]](#)[\[6\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields or goggles.[\[5\]](#)
- Preventing Contamination: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[5\]](#)
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[\[5\]](#)
 - Skin: Wash off immediately with soap and plenty of water. Remove contaminated clothing.[\[5\]](#)
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.[\[5\]](#)
 - Ingestion: Rinse mouth and call a poison center or doctor if you feel unwell.[\[5\]](#)
- Storage: Store in a tightly sealed container in a dry, cool (2-8°C), and well-ventilated area away from incompatible materials.[\[4\]](#)

Structural Elucidation via Spectroscopic Methods

A multi-spectroscopic approach is essential for the unequivocal confirmation of the molecular structure. Combining data from Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy provides orthogonal information, leading to a confident structural assignment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms in a molecule. For this compound, ^1H , ^{13}C , and ^{19}F NMR experiments are all critical. The predicted spectra are based on established principles of chemical shifts and coupling constants observed in structurally similar compounds such as 3-methoxyphenol, 3-chloro-4-fluorophenol, and other substituted phenols.^{[7][8][9]}

Predicted ^1H , ^{13}C , and ^{19}F NMR Data

Technique	Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Rationale
^1H NMR	Ar-H (proton ortho to -OH)	~6.8 - 7.0	Doublet of doublets (dd)	Ortho-coupled to F and meta-coupled to the other Ar-H.
Ar-H (proton ortho to -Cl)	~6.6 - 6.8	Doublet of doublets (dd)	Meta-coupled to F and ortho-coupled to the other Ar-H.	
-OCH ₃	~3.8 - 4.0	Singlet (s)	Methoxy protons are shielded and show no coupling.	
-OH	~5.0 - 6.0	Broad Singlet (s)	Labile proton, chemical shift is concentration and solvent dependent.	
^{13}C NMR	C-OH	~150 - 155	Doublet (d)	Deshielded by oxygen; will show coupling to fluorine (^2JCF).
C-OCH ₃	~145 - 150	Doublet (d)	Deshielded by oxygen; will show coupling to fluorine (^3JCF).	
C-Cl	~115 - 120	Doublet (d)	Shielded relative to C-O carbons; will show coupling to fluorine (^4JCF).	

C-F	~135 - 140	Doublet (d)	Deshielded by fluorine; will show a large one-bond coupling to fluorine ($^1J_{CF}$).	
Ar-CH	~105 - 115	Doublet (d)	Aromatic CH carbons, will show coupling to fluorine.	
-OCH ₃	~55 - 60	Singlet (s)	Typical range for a methoxy carbon.	
^{19}F NMR	Ar-F	~ -110 to -130	Multiplet	The chemical shift is sensitive to the electronic environment. Coupling to ortho and meta protons will be observed.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm) if not already present in the solvent.
- Instrumentation: Use a 400 MHz (or higher) NMR spectrometer.
- Data Acquisition:
 - Acquire a standard ^1H NMR spectrum.
 - Acquire a proton-decoupled ^{13}C NMR spectrum.

- Acquire a proton-decoupled ^{19}F NMR spectrum.
- Rationale: For unambiguous assignment, 2D NMR experiments like COSY (^1H - ^1H correlation) and HSQC (^1H - ^{13}C correlation) should be performed to confirm proton-proton and proton-carbon connectivities.

Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry provides the molecular weight and fragmentation pattern, which acts as a molecular fingerprint. For this compound, the key diagnostic feature will be the isotopic pattern of chlorine. Naturally occurring chlorine exists as two major isotopes, ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%), which results in a characteristic M^+ and $M+2$ peak in a ~3:1 ratio.

Predicted Mass Spectrum Data

Technique	m/z Value	Assignment	Rationale
High-Resolution MS (HRMS)	~176.0091	$[M]^+$ (for ^{35}Cl)	Calculated exact mass for $\text{C}_7\text{H}_6^{35}\text{ClFO}_2$ provides unambiguous elemental composition.
	~178.0062	$[M+2]^+$ (for ^{37}Cl)	Confirms the presence of one chlorine atom.
Electron Ionization (EI-MS)	176 / 178	Molecular Ion Peak	The parent ion, showing the 3:1 chlorine isotopic pattern.
	161 / 163	$[M-\text{CH}_3]^+$	Loss of a methyl radical from the methoxy group is a common fragmentation pathway.
	133 / 135	$[M-\text{CH}_3-\text{CO}]^+$	Subsequent loss of carbon monoxide from the phenoxide radical.

Experimental Protocol: HRMS (ESI-TOF) Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- **Instrumentation:** Use an Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometer.
- **Data Acquisition:**

- Infuse the sample solution into the ESI source.
- Acquire the spectrum in both positive and negative ion modes to determine which provides better sensitivity.
- System Validation: Calibrate the instrument immediately before the run using a known standard to ensure high mass accuracy (< 5 ppm). This is critical for confirming the elemental composition.

Infrared (IR) Spectroscopy

Expertise & Experience: IR spectroscopy is a rapid and simple technique used to identify the presence of key functional groups. The spectrum provides confirmation of the hydroxyl, ether, and aromatic C-halogen bonds.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group	Vibration Type
3200 - 3500 (broad)	O-H (Phenol)	Stretching
3000 - 3100 (sharp)	C-H (Aromatic)	Stretching
2850 - 3000 (sharp)	C-H (Aliphatic, -OCH ₃)	Stretching
~1600, ~1470	C=C (Aromatic)	Stretching
1200 - 1280	C-O (Aryl Ether)	Asymmetric Stretching
1000 - 1100	C-F (Aryl Fluoride)	Stretching
700 - 850	C-Cl (Aryl Chloride)	Stretching

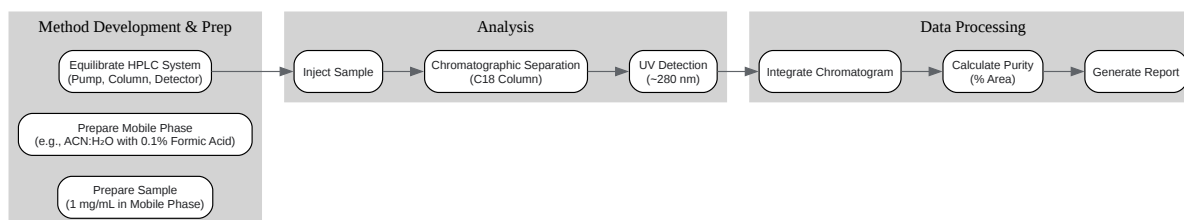
Experimental Protocol: FTIR (ATR) Analysis

- Sample Preparation: Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.

- Data Acquisition:
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Apply pressure to the sample to ensure good contact with the crystal.
 - Collect the sample spectrum, typically by co-adding 16 or 32 scans to improve the signal-to-noise ratio.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Trustworthiness: Assessing chemical purity is a non-negotiable step in drug development, as impurities can affect biological activity and safety. A reverse-phase HPLC (RP-HPLC) method with UV detection is the standard for determining the purity of small organic molecules like this one.



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Caption: Workflow for HPLC Purity Analysis.

Experimental Protocol: RP-HPLC Purity Analysis

- Instrumentation: An HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.

- Method Parameters:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
 - Mobile Phase: Isocratic elution with Acetonitrile:Water (e.g., 60:40 v/v) containing 0.1% formic acid. Rationale: Formic acid is a mass spectrometry-compatible modifier that ensures the phenol is protonated, leading to better peak shape.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection Wavelength: ~280 nm (phenols typically have a UV absorbance maximum in this region). A PDA detector is recommended to assess peak purity across the full UV spectrum.
 - Injection Volume: 10 µL.
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a final concentration of ~1 mg/mL. Filter through a 0.45 µm syringe filter before injection.
- Data Analysis:
 - Integrate all peaks in the chromatogram.
 - Calculate the purity by the area percent method: % Purity = (Area of Main Peak / Total Area of All Peaks) x 100.
 - System Suitability: Before running the sample, inject a standard to check for theoretical plates, tailing factor, and retention time reproducibility to ensure the system is performing correctly.

Conclusion

The comprehensive characterization of **3-Chloro-5-fluoro-4-methoxyphenol** (CAS 1017777-55-7) requires a systematic and multi-faceted analytical approach. By integrating data from NMR, MS, and IR spectroscopy, the precise chemical structure can be confidently elucidated. This structural confirmation, coupled with rigorous purity assessment via HPLC, establishes a

complete and reliable profile of the molecule. This technical guide provides the foundational protocols and scientific rationale necessary for researchers in drug discovery to validate this promising chemical scaffold, ensuring data integrity and enabling its confident application in further research and development endeavors.

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